

The GABAergic Modulator Progabide: A Pharmacological Deep Dive into its CNS Applications

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Compound of Interest

Compound Name: *Progabide*

Cat. No.: *B1679169*

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This technical guide provides a comprehensive overview of the pharmacological profile of **Progabide**, a gamma-aminobutyric acid (GABA) receptor agonist, and its therapeutic potential in a range of central nervous system (CNS) disorders. Tailored for researchers, scientists, and drug development professionals, this document synthesizes key preclinical and clinical findings, with a focus on quantitative data, experimental methodologies, and the underlying molecular mechanisms of action.

Executive Summary

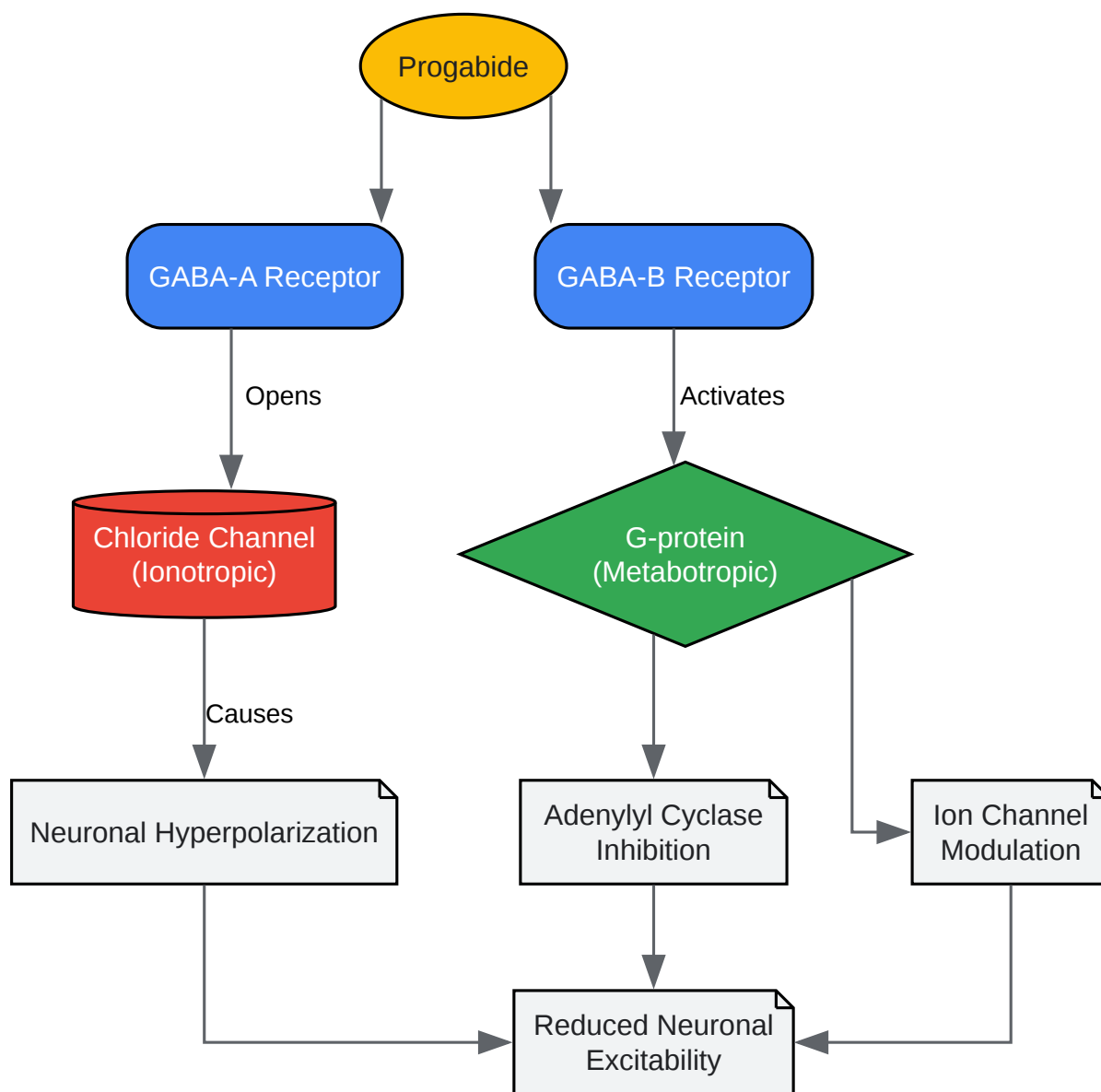
Progabide, a structural analog of GABA, acts as a prodrug and an active agonist at both GABA-A and GABA-B receptors. Its ability to cross the blood-brain barrier and modulate the primary inhibitory neurotransmitter system in the CNS has positioned it as a therapeutic agent for epilepsy. Furthermore, its pharmacological activity has been explored in other CNS disorders, including movement disorders, anxiety, and depression. This guide details the pharmacodynamics and pharmacokinetics of **Progabide**, presents its efficacy and safety profile through quantitative data from various studies, and outlines the experimental protocols used to elucidate its effects.

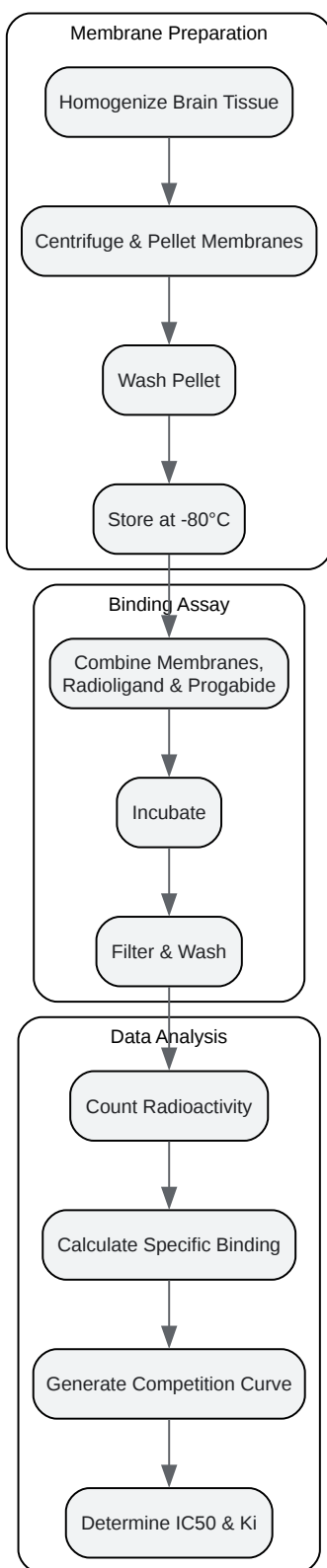
Mechanism of Action

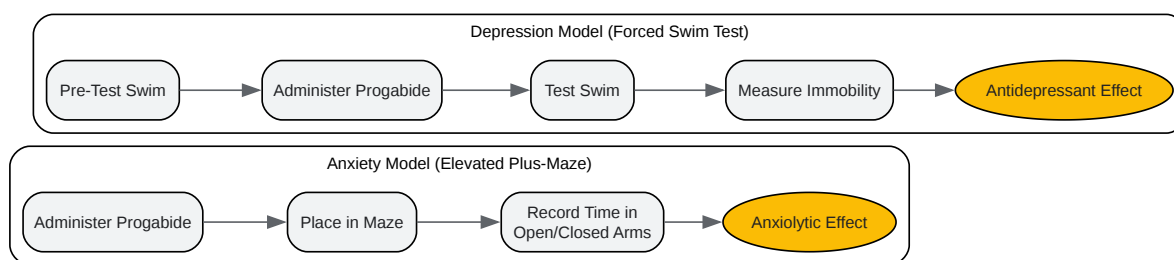
Progabide exerts its effects primarily through the potentiation of GABAergic neurotransmission. It is metabolized to several active compounds, including its acid derivative (SL 75102), gabamide, and GABA itself.[1] **Progabide** and its active metabolites are non-selective agonists at both major subtypes of GABA receptors:

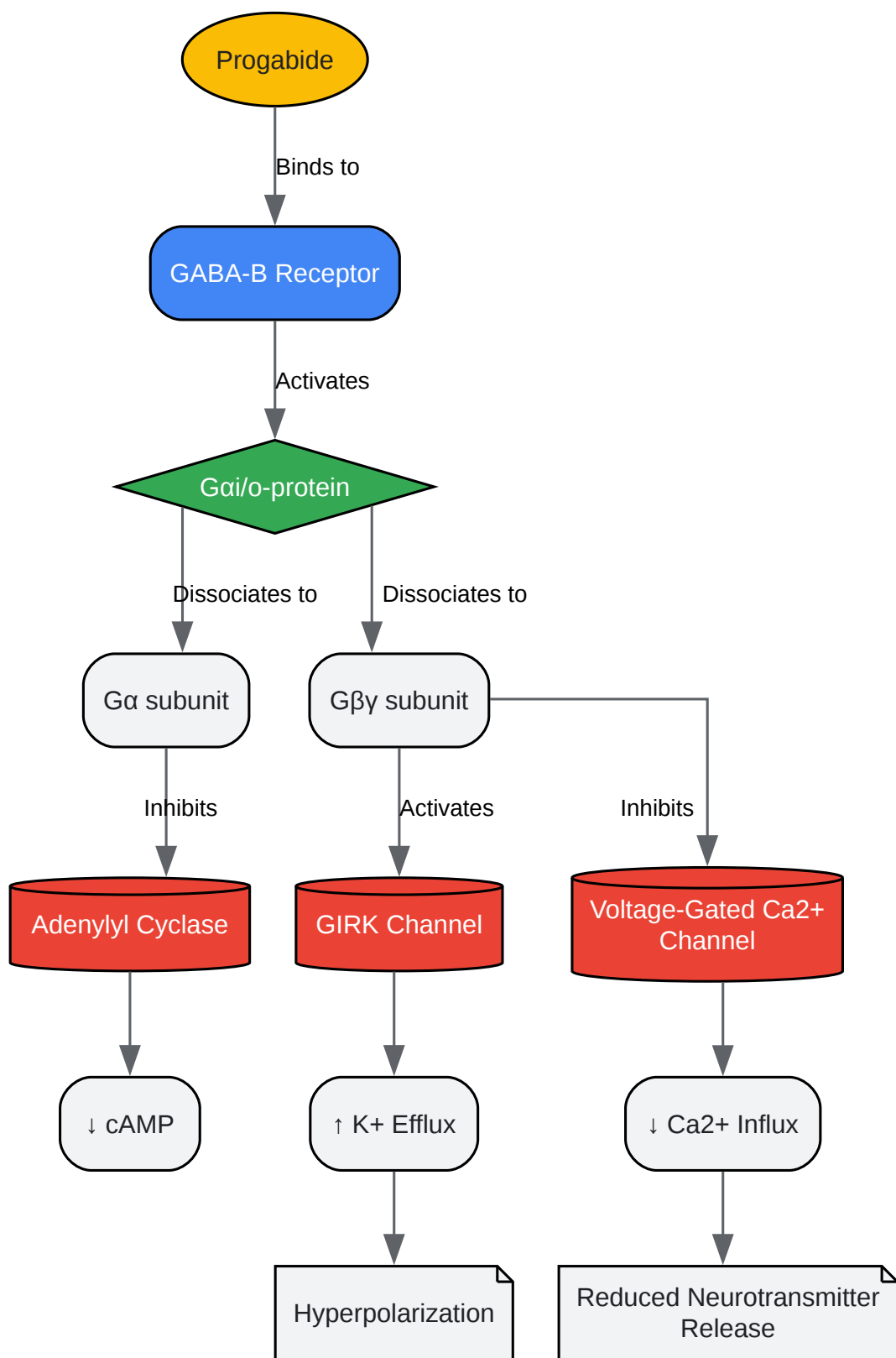
- **GABA-A Receptor Activation:** As a ligand-gated ion channel, the GABA-A receptor mediates fast synaptic inhibition.[2] **Progabide**'s agonism at this receptor enhances the influx of chloride ions into neurons, leading to hyperpolarization and a decreased likelihood of action potential firing.[3] This mechanism is central to its anticonvulsant properties.
- **GABA-B Receptor Activation:** **Progabide** also activates GABA-B receptors, which are G-protein coupled receptors that mediate slower and more prolonged inhibitory signals.[2] This activation leads to the inhibition of adenylyl cyclase and the modulation of ion channels, resulting in a reduction of neurotransmitter release.[3]

The dual action on both GABA-A and GABA-B receptors provides a comprehensive enhancement of inhibitory tone in the CNS.









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References

- 1. Progabide - Wikipedia [en.wikipedia.org]
- 2. Frontiers | A Novel Elevated Plus-Maze Procedure to Avoid the One-Trial Tolerance Problem [frontiersin.org]
- 3. go.drugbank.com [go.drugbank.com]
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